

Navigating the Disposal of "Boc5": A Critical Clarification

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Compound of Interest		
Compound Name:	Boc5	
Cat. No.:	B1667349	Get Quote

Proper disposal of laboratory chemicals is paramount for ensuring the safety of personnel and protecting the environment. When addressing the disposal procedures for a substance referred to as "**Boc5**," it is crucial to first identify the exact chemical compound, as this name is used as an abbreviation for at least two distinct substances with different properties and handling requirements.

Initial research has identified two primary compounds referred to as "Boc5":

- A non-peptidic glucagon-like peptide-1 receptor agonist with the Chemical Abstracts Service (CAS) number 917569-14-3.[1][2] This is a complex molecule used in diabetes and weightloss research.[2]
- 5-(Boc-amino)pentanoic acid, also known as Boc-5-Ava-OH, with the CAS number 27219-07-4.[3][4] This compound is an amino acid derivative commonly used in peptide synthesis.

The safety profiles and, consequently, the appropriate disposal methods for these two chemicals differ significantly. To provide accurate and safe disposal guidance, it is essential for the user to clarify which "**Boc5**" they are working with, preferably by confirming the CAS number.

Below is a preliminary summary of the available safety information for 5-(Boc-amino)pentanoic acid, which is more readily available.





Safety and Hazard Information for 5-(Bocamino)pentanoic acid (CAS: 27219-07-4)

This information is summarized from available safety data sheets and should be confirmed with the specific documentation provided by the supplier.

Hazard Category	Description	Precautionary Statements
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapours/sp ray. P264: Wash skin thoroughly after handling. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302 + P352: IF ON SKIN: Wash with plenty of water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	Combustible solid.	Store in a well-ventilated place. Keep container tightly closed.
Personal Protective Equipment (PPE)	Dust mask (type N95), eyeshields, gloves.	

Data sourced from Sigma-Aldrich safety information.[3]

Once the specific "**Boc5**" compound is identified, a detailed, step-by-step disposal procedure can be provided, including a logical workflow diagram for waste stream management.



Researchers, scientists, and drug development professionals are urged to consult their institution's Environmental Health and Safety (EHS) office for specific guidelines, as local regulations and facility protocols are the ultimate authority for waste disposal.[5][6]

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